

Technical Master File: 2-Methyl-5-nitro-3-phenyl-1H-indole

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Compound of Interest

Compound Name: 2-methyl-5-nitro-3-phenyl-1H-indole

CAS No.: 41018-87-5

Cat. No.: B3041911

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Advanced Synthesis, Pharmacological Profiling, and Experimental Protocols[1][2]

Executive Summary

2-methyl-5-nitro-3-phenyl-1H-indole (CAS: 41018-87-5) represents a privileged scaffold in medicinal chemistry, combining the structural rigidity of the indole core with the electronic versatility of a nitro group and the hydrophobic bulk of a phenyl ring.[2] This compound serves as a critical intermediate and bioactive pharmacophore in the development of non-steroidal anti-inflammatory drugs (NSAIDs) targeting COX-2 and antineoplastic agents targeting tubulin polymerization or genomic G-quadruplex structures.[1]

This guide provides a definitive technical roadmap for the synthesis, purification, and biological validation of this compound, moving beyond generic descriptions to address causality, regioselectivity, and mechanistic action.

Chemical Architecture & Synthesis Strategy

2.1 Retrosynthetic Analysis

The most robust route to the 2,3,5-trisubstituted indole core is the Fischer Indole Synthesis. The strategic disconnection involves breaking the N-N bond of the hydrazone intermediate, tracing back to two commercially available precursors:

- 4-Nitrophenylhydrazine (provides the indole nitrogen and the 5-nitro substituted benzene ring).[1]
- Phenylacetone (1-phenyl-2-propanone) (provides the C2 and C3 carbons and their substituents).[1]

2.2 The Regioselectivity Challenge

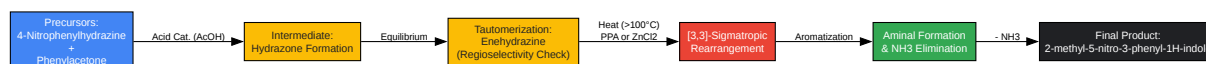
A critical technical nuance in reacting phenylacetone is regioselectivity. Phenylacetone is an unsymmetrical ketone with two enolizable positions:

- Path A (Kinetic/Thermodynamic Preference): Enolization towards the methylene group ($-\text{CH}_2-\text{Ph}$). Cyclization here yields the target 2-methyl-3-phenylindole.
- Path B: Enolization towards the methyl group ($-\text{CH}_3$). Cyclization here yields 2-benzylindole.

Expert Insight: To maximize the yield of the 3-phenyl isomer (Path A), strong acid catalysts like Polyphosphoric Acid (PPA) or Zinc Chloride (ZnCl_2) are employed at elevated temperatures. The conjugation of the phenyl ring with the enol double bond in Path A stabilizes the intermediate, favoring the formation of the 2-methyl-3-phenyl scaffold.[1]

2.3 Synthesis Pathway Visualization

The following diagram details the mechanistic flow from precursors to the final cyclized product.



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Figure 1: Mechanistic pathway of the Fischer Indole Synthesis targeting the 2-methyl-3-phenyl scaffold.^[1]

Experimental Protocols

3.1 Synthesis Protocol: 2-Methyl-5-nitro-3-phenyl-1H-indole

Objective: Synthesize 5.0 g of high-purity target compound. Precursors: 4-Nitrophenylhydrazine (1.0 eq), Phenylacetone (1.1 eq). Catalyst: Polyphosphoric Acid (PPA).

Step-by-Step Methodology:

- **Hydrazone Formation (In Situ):**
 - In a 250 mL round-bottom flask, dissolve 4-nitrophenylhydrazine (25 mmol) in 50 mL of glacial acetic acid.
 - Add phenylacetone (27.5 mmol) dropwise over 10 minutes.
 - Stir at room temperature for 30 minutes. Observation: Solution typically turns dark orange/red indicating hydrazone formation.^[1]
- **Cyclization:**
 - Add 20 g of Polyphosphoric Acid (PPA) to the reaction mixture.
 - Heat the mixture to 100–110°C in an oil bath. Maintain this temperature for 3–4 hours.
 - Causality: PPA acts as both solvent and Lewis acid, facilitating the [3,3]-sigmatropic rearrangement. The temperature must be controlled; exceeding 120°C increases tar formation (polymerization).
- **Quenching & Isolation:**
 - Cool the reaction mixture to room temperature.
 - Pour the dark syrup slowly into 300 mL of crushed ice/water with vigorous stirring. The product will precipitate as a crude yellow/brown solid.

- Neutralize the slurry to pH ~7 using saturated Sodium Bicarbonate (NaHCO₃) solution.
- Filter the solid under vacuum and wash copiously with water to remove residual acid.
- Purification:
 - Recrystallize the crude solid from Ethanol or Ethanol/Water (9:1).
 - Validation: Pure product appears as yellow needles/crystals.
 - Yield Expectation: 60–75%.

3.2 Analytical Characterization (Self-Validating Metrics)

To ensure the protocol yielded the correct isomer, verify against these parameters:

Technique	Expected Signal / Characteristic	Interpretation
¹ H NMR (DMSO-d ₆)	Singlet at ~2.4–2.5 ppm (3H)	Confirms 2-methyl group. ^[1] Absence of CH ₂ signal rules out 2-benzyl isomer. ^[1]
¹ H NMR (DMSO-d ₆)	Multiplet at 7.3–7.6 ppm (5H)	Confirms 3-phenyl group. ^[1]
¹ H NMR (DMSO-d ₆)	Doublet/Singlet patterns at 7.5–8.5 ppm	Characteristic of 5-nitroindole aromatic protons (H ₄ , H ₆ , H ₇). ^[1] ^[3]
Mass Spectrometry	m/z = 252.27 [M+H] ⁺	Confirms molecular formula C ₁₅ H ₁₂ N ₂ O ₂ .
Melting Point	>200°C (Distinctive)	High MP is typical for nitro-substituted indoles. ^[1]

Pharmacological Profile & Mechanism of Action

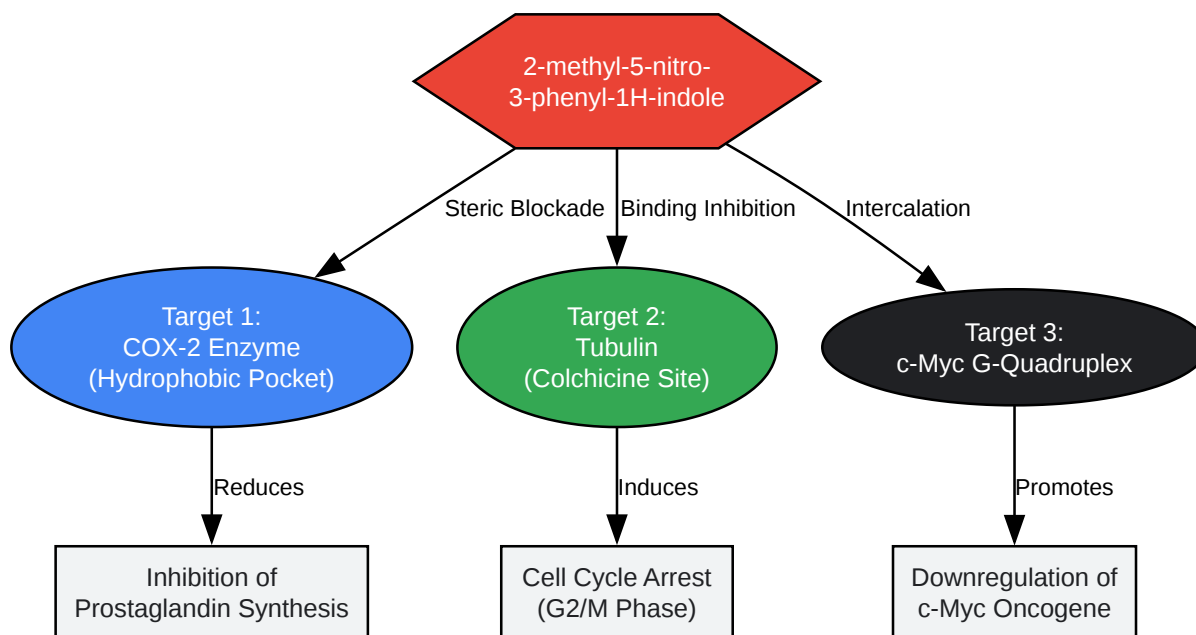
The **2-methyl-5-nitro-3-phenyl-1H-indole** scaffold exhibits a dual-action pharmacological profile. The 5-nitro group is a critical pharmacophore for redox-mediated toxicity in hypoxic cells

(anticancer/antimicrobial), while the 2-phenylindole core is a classic template for COX inhibition.[1]

4.1 Signaling Pathways[1]

- Anticancer (Tubulin/G-Quadruplex): The scaffold mimics the colchicine binding site on tubulin, inhibiting polymerization. Additionally, nitroindoles are investigated for binding to c-Myc G-quadruplex DNA, repressing oncogene expression.[1][4]
- Anti-Inflammatory (COX-2): The 3-phenyl and 2-methyl substituents fill the hydrophobic pocket of the Cyclooxygenase-2 (COX-2) enzyme, preventing arachidonic acid entry.[1]

4.2 Mechanism of Action Diagram



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Figure 2: Multi-target mechanism of action covering anti-inflammatory and antineoplastic pathways.[1]

Future Outlook & Therapeutic Potential

The "2-methyl-5-nitro-3-phenyl-1H-indole" structure is not merely an end-product but a versatile intermediate.[1]

- **Reduction of Nitro Group:** The 5-nitro group can be reduced (using H₂/Pd-C or Fe/HCl) to a 5-amino derivative.^[1] This amine is a "chemical handle" for further derivatization (e.g., amide coupling, sulfonylation) to improve solubility and selectivity.
- **PROTAC Development:** The rigid indole core makes it an excellent candidate for the "warhead" portion of Proteolysis Targeting Chimeras (PROTACs), specifically for degrading inflammatory proteins.

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